

# GA-017 solubility and preparation for cell culture

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## Compound of Interest

Compound Name: GA-017

Cat. No.: B10830394

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## Application Notes and Protocols: GA-017 For Researchers, Scientists, and Drug Development Professionals

### Introduction

**GA-017** is a potent and selective small molecule inhibitor of Large Tumor Suppressor Kinase 1 and 2 (LATS1/2), key components of the Hippo signaling pathway.<sup>[1][2][3]</sup> By inhibiting LATS1/2, **GA-017** prevents the phosphorylation of Yes-associated protein (YAP) and Transcriptional coactivator with PDZ-binding motif (TAZ).<sup>[4]</sup> This leads to the stabilization and nuclear translocation of YAP/TAZ, which in turn promotes the expression of genes involved in cell proliferation and growth.<sup>[1][4]</sup> These characteristics make **GA-017** a valuable tool for research in areas such as regenerative medicine, cancer biology, and the development of 3D culture systems.<sup>[5][6]</sup>

## Data Presentation

Table 1: **GA-017** Inhibitory Activity

Target	IC50 (nM)	Ki (nM)	Assay Conditions
LATS1	4.10 ± 0.79	0.58 ± 0.11	ATP-competitive
LATS2	3.92 ± 0.42	0.25 ± 0.03	ATP-competitive
Data compiled from multiple sources. <a href="#">[2]</a> <a href="#">[7]</a>			

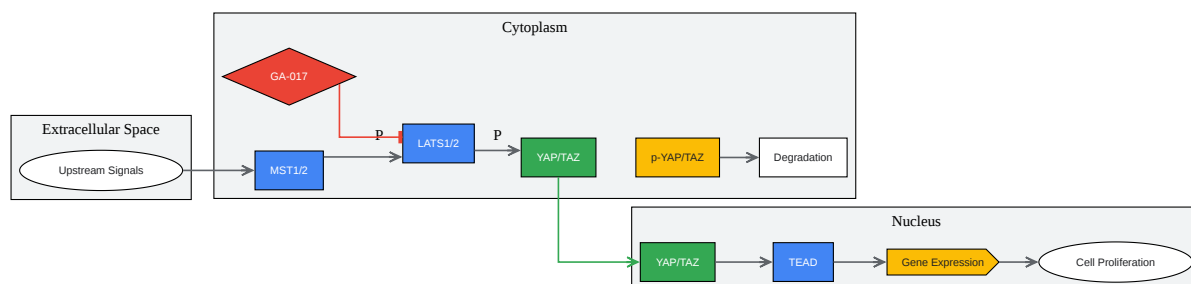
Table 2: **GA-017** Effective Concentrations in Cell Culture

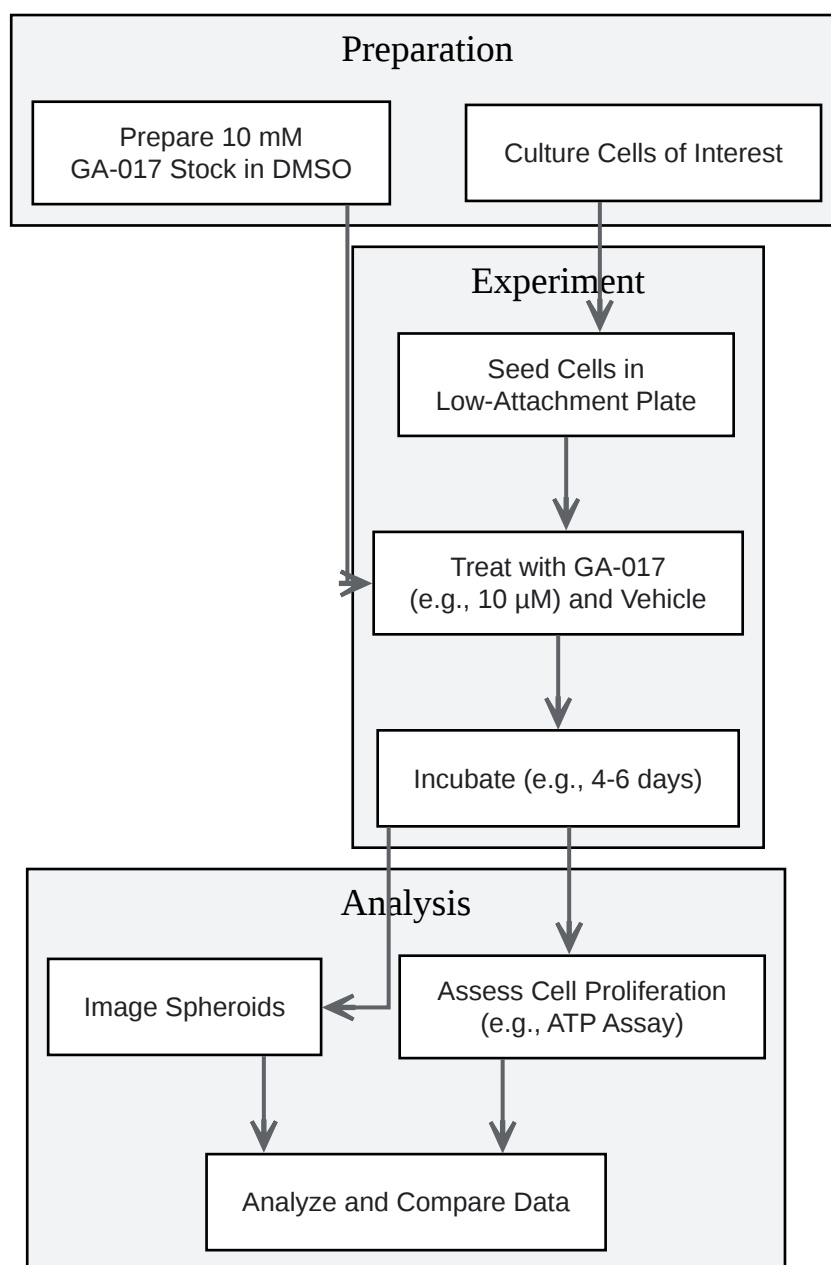
Cell Line	Culture Condition	Effective Concentration	Effect
SKOV3	3D (Gellan Gum)	EC50: 3.51 ± 0.26 µM	Enhanced cell growth
SKOV3	3D (Low-attachment U-bottom plates)	10 µM	Increased spheroid size and cell number
A431	3D	Not specified	Increased number and size of spheroids
MDCK	3D	Not specified	Enhanced cyst formation
Mouse Intestinal Organoids	Ex vivo	10 µM	Enhanced formation and increased proportion of large organoids
HUVECs	2D	Not specified	Suppressed cell death and promoted cell growth
Data compiled from multiple sources. <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[8]</a>			

Table 3: **GA-017** Solubility

Solvent	Solubility	Concentration	Notes
DMSO	Soluble	69 mg/mL (200.94 mM)	Use fresh DMSO as moisture can reduce solubility.[7]
Ethanol	Soluble	35 mg/mL (101.92 mM)	
Water	Insoluble		
Data compiled from multiple sources.[3][7][9]			

## Signaling Pathway





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